

IDT307: A Technical Guide to its Fluorescence Properties and Spectrum

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Compound of Interest

Compound Name: IDT307

Cat. No.: B1663386

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Introduction

IDT307, chemically known as 4-(4-(dimethylamino)phenyl)-1-methylpyridinium iodide and also referred to as APP+, is a fluorescent organic cation that serves as a valuable tool in neuroscience and pharmacology.^{[1][2]} Its primary application lies in its function as a fluorescent substrate for monoamine transporters, including the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT).^[1] This property allows for the real-time monitoring of transporter activity in living cells, making it a powerful probe for studying neurotransmitter reuptake and for high-throughput screening of potential therapeutic compounds that target these transporters. This guide provides an in-depth overview of the known fluorescence properties of **IDT307**, its spectrum, and the experimental protocols relevant to its use.

Core Fluorescence Properties

The fluorescence of **IDT307** arises from its chemical structure, a styryl pyridinium dye. While comprehensive photophysical data remains to be fully published, the following table summarizes the currently available information on its fluorescence properties. It is important to note that specific values for quantum yield and molar extinction coefficient for **IDT307** are not readily available in the public domain.

Property	Value	Notes
Chemical Name	4-(4-(dimethylamino)phenyl)-1-methylpyridinium iodide	Also known as APP+
Molecular Formula	C ₁₄ H ₁₇ IN ₂	
Molecular Weight	340.20 g/mol [2]	
Excitation Maximum (λ _{ex})	~420 nm (intracellular)[3]	A broader range of 451-495 nm has also been reported.[4]
Emission Maximum (λ _{em})	~510 nm (intracellular)[3]	A broader range of 496-570 nm has also been reported.[4]
Quantum Yield (Φ)	Not Reported	The quantum yields of styryl-pyridinium dyes are generally low.
Molar Extinction Coefficient (ε)	Not Reported	A similar compound, 2-[4-(Dimethylamino)styryl]-1-ethylpyridinium iodide, has an ε _{max} of 36,000-41,000 M ⁻¹ cm ⁻¹ in methanol, which may suggest a similar order of magnitude for IDT307.

Fluorescence Spectrum

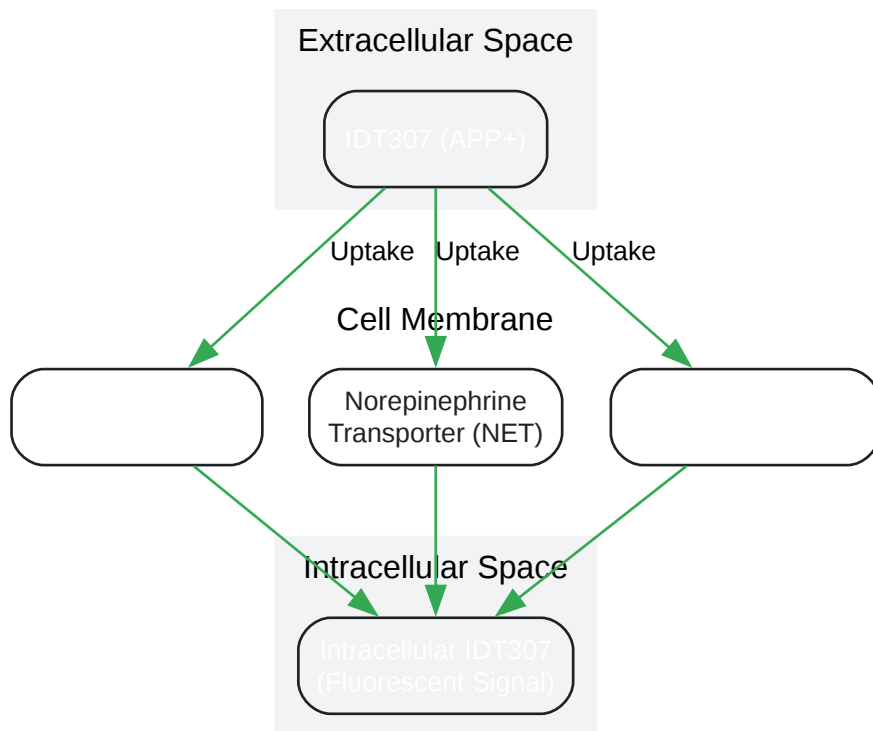
The fluorescence spectrum of **IDT307** is characterized by a broad absorption (excitation) band in the blue-violet region of the visible spectrum and a corresponding emission band in the green-yellow region. The intracellular environment can influence the precise spectral characteristics. A patent describing its use reports a maximum absorption at 420 nm and a maximum emission at 510 nm when measured inside cells.[3]

Signaling Pathway and Biological Function

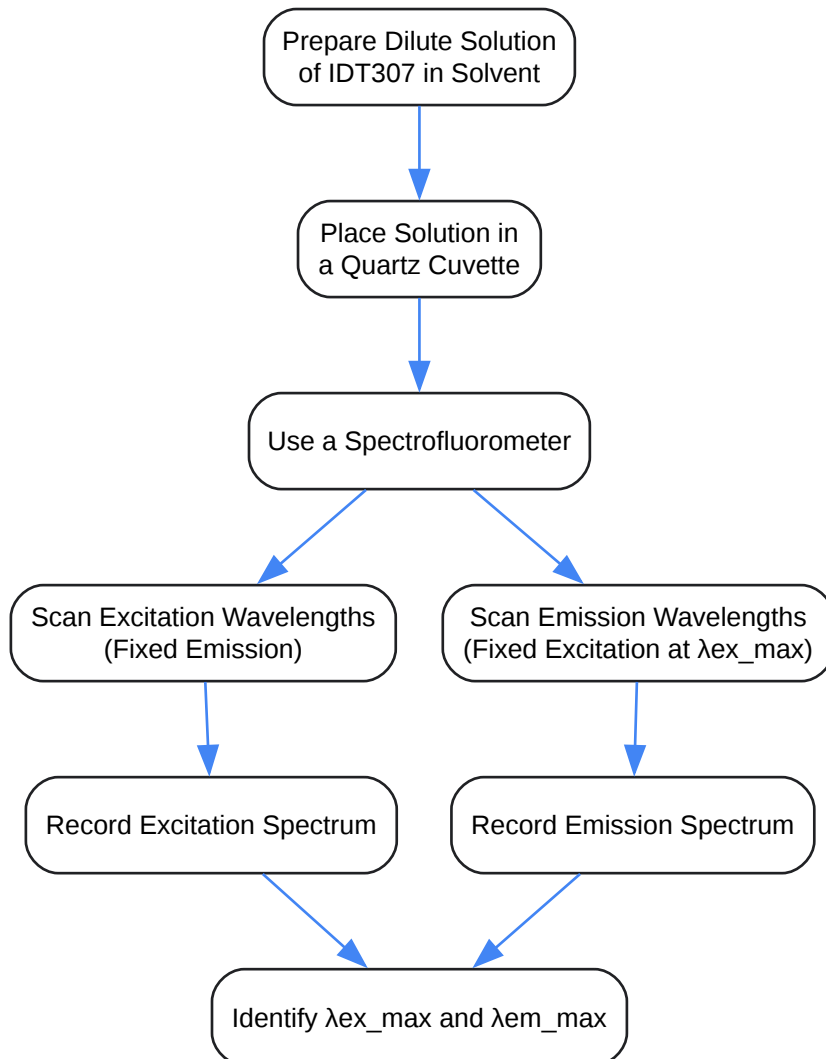
IDT307 is not involved in a traditional signaling pathway but rather acts as a substrate for neurotransmitter transporters. Its mechanism of action is its uptake into cells via DAT, NET, and

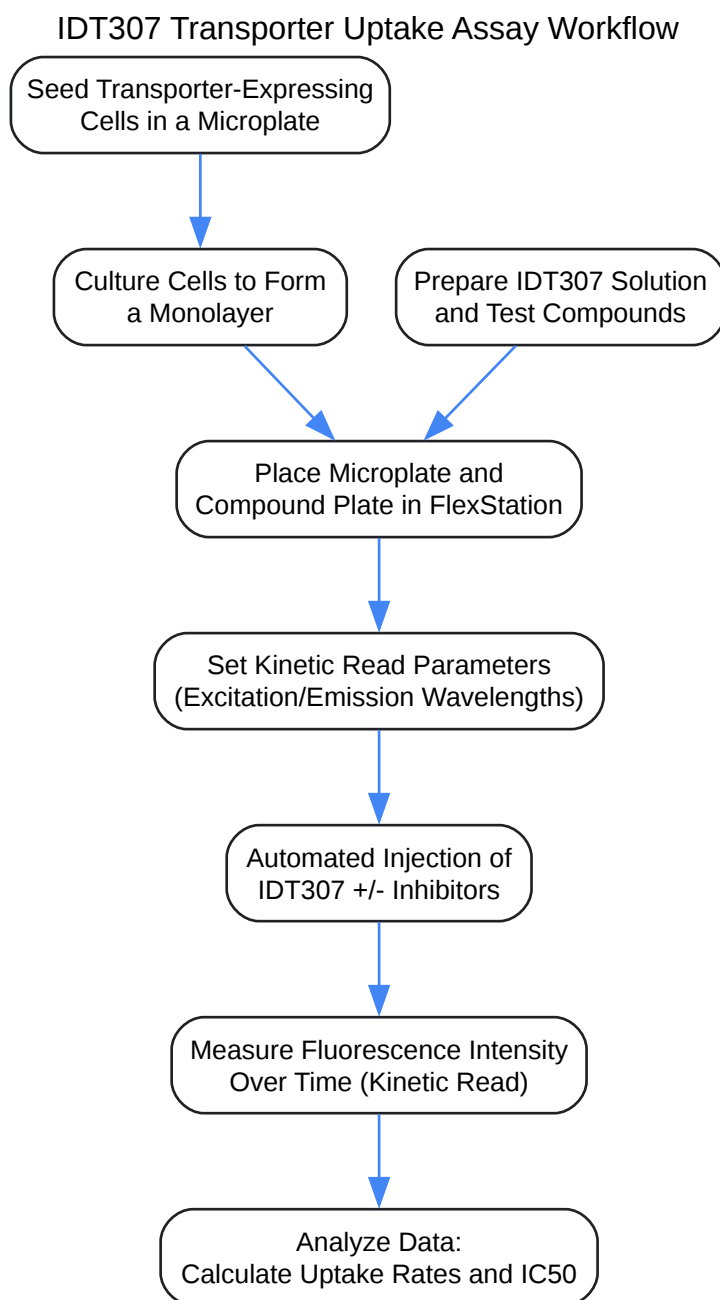
SERT. This process is dependent on the normal function of these transporters. Therefore, the accumulation of **IDT307** fluorescence inside a cell is a direct measure of transporter activity.

IDT307 Neurotransmitter Transporter Interaction



Workflow for Measuring Fluorescence Spectra





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